

# Natural Sources of 1-O-trans-p-Coumaroylglycerol: A Technical Guide

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## Compound of Interest

Compound Name: 1-O-trans-p-Coumaroylglycerol

Cat. No.: B8063817

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## Abstract

**1-O-trans-p-Coumaroylglycerol** is a naturally occurring phenolic compound that has garnered significant interest within the scientific community due to its potential neuroprotective and antioxidant properties. This technical guide provides an in-depth overview of the known natural sources of this compound, presenting quantitative data where available, detailed experimental protocols for its extraction and analysis, and an exploration of its potential biological signaling pathways. This document is intended to serve as a valuable resource for researchers and professionals involved in natural product chemistry, pharmacology, and drug development.

## Natural Sources of 1-O-trans-p-Coumaroylglycerol

**1-O-trans-p-Coumaroylglycerol** has been identified in a variety of plant species, suggesting a widespread, albeit often in low concentrations, distribution. The primary documented sources include members of the Poaceae (grass), Liliaceae (lily), and Smilacaceae (greenbrier) families.

## Quantitative Data

The concentration of **1-O-trans-p-Coumaroylglycerol** can vary significantly between different plant species and even between different tissues of the same plant. The following table summarizes the available quantitative data.

Plant Species	Family	Plant Part	Concentration	Reference
Ananas comosus (Pineapple)	Bromeliaceae	Leaves	0.3% of an 80% ethanol extract (which contained 60% total phenols)	[1]
Lilium longiflorum (Easter Lily)	Liliaceae	Bulbs	Presence of related phenylpropanoid glycerol glucosides suggests it is a likely significant source, but direct quantitative data for 1-O-trans-p-Coumaroylglycerol is not available.	[2][3][4]
Zea mays L.	Poaceae	-	Identified as an initial source, but quantitative data is not specified.	[5]
Imperata cylindrica	Poaceae	Roots	Presence confirmed, but no quantitative data available.	[6][7][8]
Smilax scobinicaulis	Smilacaceae	-	Presence confirmed, but no quantitative data available.	

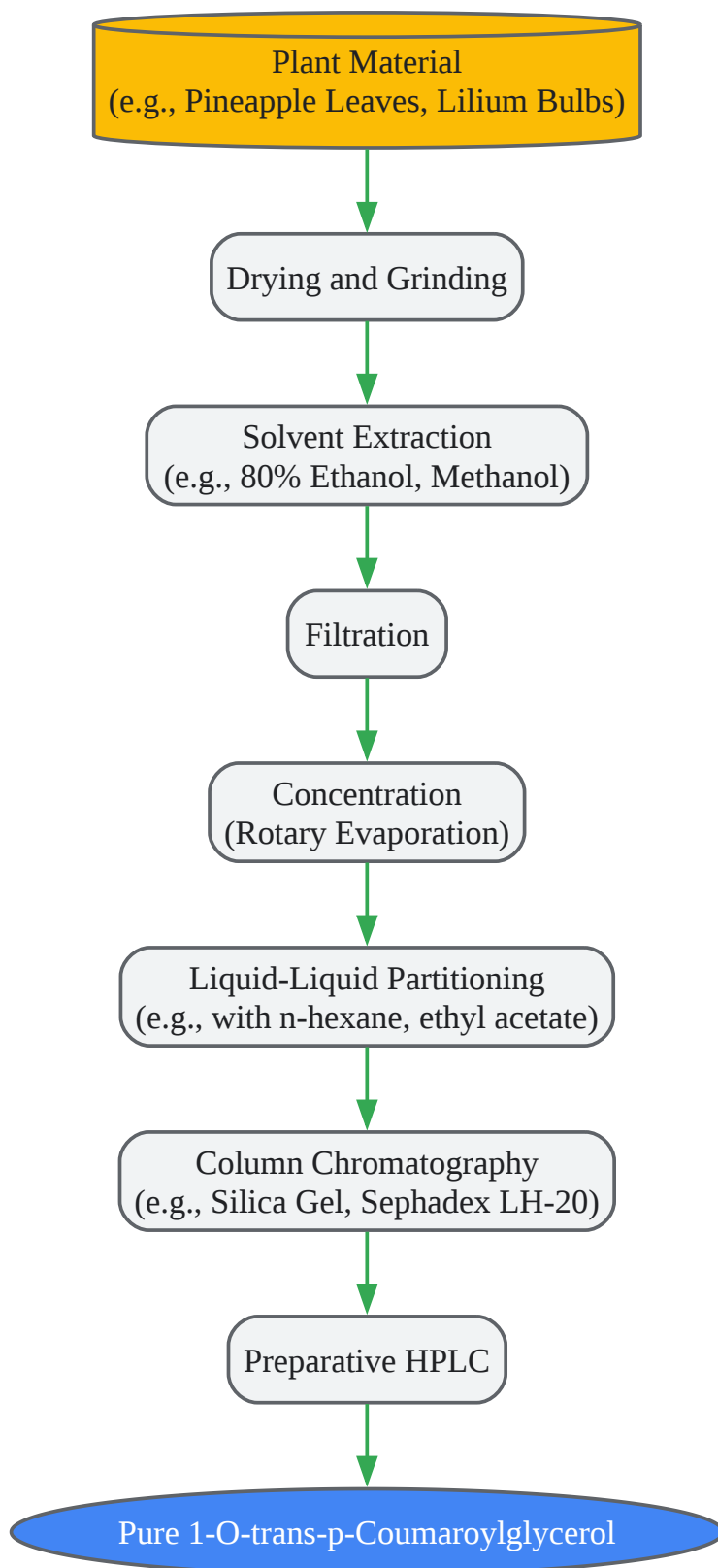
## Experimental Protocols

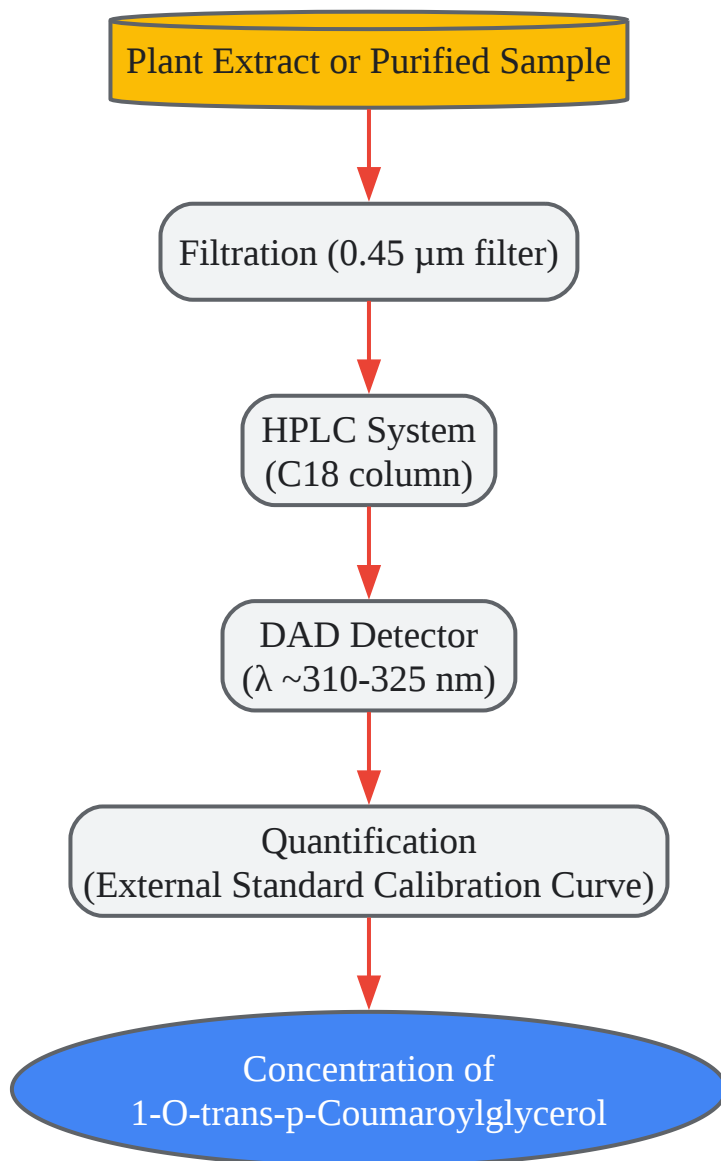
The extraction, isolation, and quantification of **1-O-trans-p-Coumaroylglycerol** from its natural sources are critical steps for its further study and potential application. The following sections detail relevant experimental methodologies.

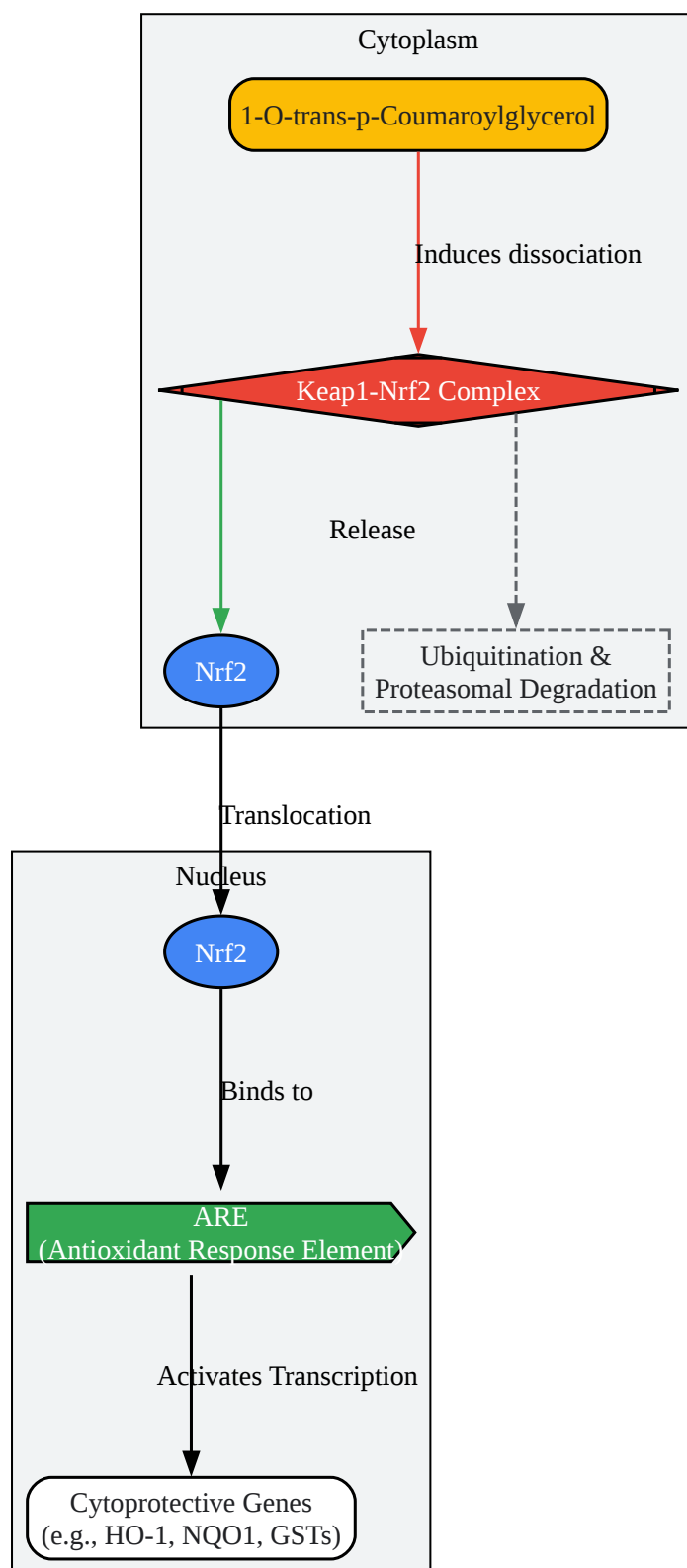
## Extraction and Isolation

A general workflow for the extraction and isolation of **1-O-trans-p-Coumaroylglycerol** from plant material is outlined below. This protocol is based on methodologies used for similar phenolic compounds.

Workflow for Extraction and Isolation







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